

# Unveiling the Performance of Caspase-3 Activator 3: A Comparative Analysis

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## Compound of Interest

Compound Name: Caspase-3 activator 3

Cat. No.: B15139020

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For researchers, scientists, and professionals in drug development, the quest for potent and selective activators of key apoptotic enzymes is paramount. Among these, Caspase-3 stands out as a critical executioner of apoptosis, making its activators valuable tools in cancer research and potential therapeutic agents. This guide provides a comprehensive review of "**Caspase-3 activator 3**," also known as compound 2h, and compares its performance with other relevant caspase-3 activating compounds, supported by experimental data and detailed protocols.

## Performance Overview of Caspase-3 Activator 3

**Caspase-3 activator 3** (compound 2h) is a quinazolinone-based rhodanine derivative that has demonstrated pro-apoptotic and cytotoxic activities in cancer cell lines. Its primary mechanism of action involves the activation of Caspase-3, a key enzyme in the apoptotic cascade.

## In Vitro Cytotoxicity

Studies have shown that **Caspase-3 activator 3** induces apoptosis in human promyelocytic leukemia (HL-60) and chronic myelogenous leukemia (K-562) cells. The half-maximal inhibitory concentration (IC50) values, which represent the concentration of a drug that is required for 50% inhibition in vitro, have been determined for these cell lines.

Compound	Cell Line	IC50 (µM)
Caspase-3 activator 3	HL-60	42.89
Caspase-3 activator 3	K-562	33.61

## Comparative Performance with Alternative Caspase-3 Activators

To provide a broader context for the performance of **Caspase-3 activator 3**, this section compares its activity with other quinazolinone-based compounds and a broader range of caspase activators.

### Quinazolinone-Based Analogs

The structural backbone of **Caspase-3 activator 3** is shared by other compounds that have also been evaluated for their cytotoxic and pro-apoptotic effects.

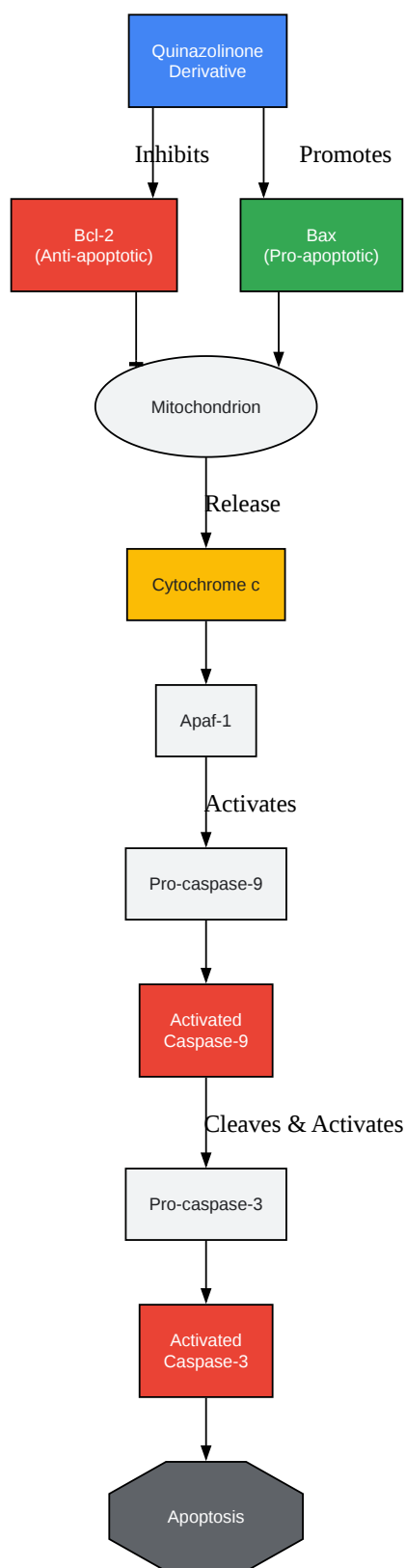
Compound	Cell Line	IC50 (µM)
Caspase-3 activator 2	HL-60	33.52
Caspase-3 activator 2	K-562	76.90
Compound 45	HL-60	1.2
Compound 45	K-562	1.5
4-TCPA	K-562	5.95

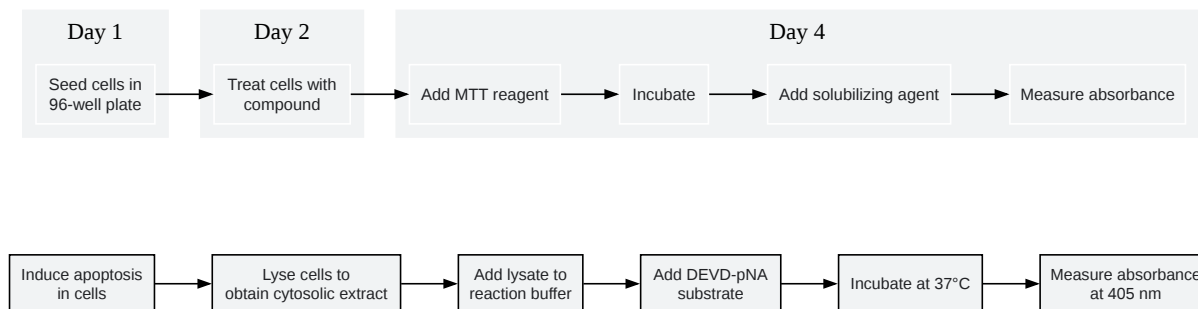
Note: Compound 45 is a quinazolinone-based rhodanine, and 4-TCPA is a quinazoline-containing 1,2,3-triazole.

## Signaling Pathway of Quinazolinone-Based Caspase-3 Activators

Quinazolinone derivatives typically induce apoptosis through the intrinsic (mitochondrial) pathway. This involves the regulation of the Bcl-2 family of proteins, leading to the release of

cytochrome c from the mitochondria and subsequent activation of the caspase cascade.





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